

# 4-(2-Methoxyethylcarbamoyl)phenylboronic acid safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(2-Methoxyethylcarbamoyl)phenylboronic acid

Cat. No.: B1418400

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **4-(2-Methoxyethylcarbamoyl)phenylboronic acid**

## Authored by a Senior Application Scientist

This guide provides comprehensive safety and handling protocols for **4-(2-Methoxyethylcarbamoyl)phenylboronic acid**, a compound of interest for researchers, scientists, and professionals in drug development. Given the limited availability of a specific Safety Data Sheet (SDS) for this exact molecule, this document synthesizes information from the safety profiles of closely related phenylboronic acids and general chemical safety principles to provide a robust framework for its safe utilization in a laboratory setting.

## Introduction to 4-(2-Methoxyethylcarbamoyl)phenylboronic acid

**4-(2-Methoxyethylcarbamoyl)phenylboronic acid** belongs to the versatile class of organoboronic acids, which are widely employed in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. The presence of the methoxyethylcarbamoyl functional group may impart specific solubility and reactivity characteristics, making it a valuable building block in the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs). As with any novel or specialty

chemical, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes.

## Hazard Identification and Classification

While a specific hazard classification for **4-(2-Methoxyethylcarbamoyl)phenylboronic acid** is not readily available, data from analogous phenylboronic acid derivatives suggest that it should be handled with care. The primary hazards associated with this class of compounds include:

- Acute Oral Toxicity: Phenylboronic acid has an LD50 (oral, rat) of 740 mg/kg, indicating that it can be harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin and Eye Irritation: Many boronic acid derivatives are classified as irritants to the skin and eyes.[\[4\]](#)[\[5\]](#)
- Respiratory Tract Irritation: Inhalation of dust particles may cause respiratory irritation.[\[4\]](#)[\[5\]](#)

It is also important to note that some arylboronic acids have been found to be weakly mutagenic in microbial assays, and therefore should be considered as potentially genotoxic impurities in APIs.[\[6\]](#)

Table 1: GHS Hazard Classification for Analogous Phenylboronic Acids

Hazard Class	Hazard Category	GHS Hazard Statement	Source
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[7]</a>
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	<a href="#">[7]</a> <a href="#">[8]</a>
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	<a href="#">[8]</a>
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	<a href="#">[5]</a>

# Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, a comprehensive suite of personal protective equipment (PPE) is mandatory when handling **4-(2-Methoxyethylcarbamoyl)phenylboronic acid**.<sup>[9]</sup>

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale	Source
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects eyes from dust particles and potential splashes.	[4][9]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed immediately upon contamination.	[4][9]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.	[9]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.	Minimizes the risk of respiratory tract irritation.	[4][9]

All handling of this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[10]</sup> An eyewash station and a safety shower must be readily

accessible in the immediate work area.[11][12]

## Safe Handling and Storage Procedures

Adherence to strict operational protocols is crucial for the safe handling and storage of **4-(2-Methoxyethylcarbamoyl)phenylboronic acid** to prevent accidents and maintain its chemical integrity.

### Handling Protocol

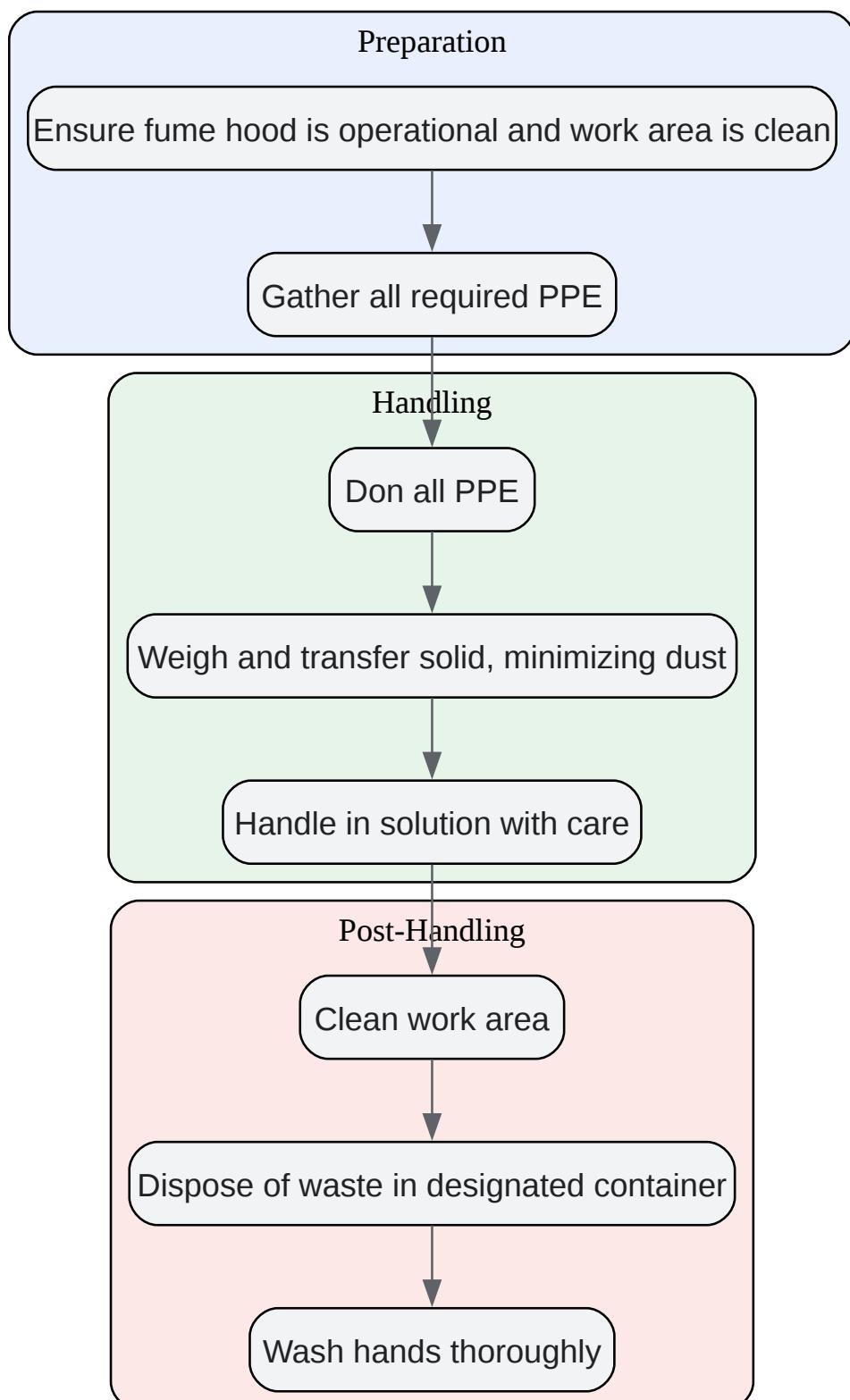
- Preparation: Before beginning work, ensure the chemical fume hood is functioning correctly and the work area is clean and free of clutter. Assemble all necessary equipment and reagents.
- Donning PPE: Put on all required personal protective equipment as outlined in Table 2 before handling the chemical.
- Weighing and Transfer:
  - Minimize dust generation when weighing and transferring the solid.[4] Use a spatula for transfers.[9]
  - If possible, handle the compound in a glove box with an inert atmosphere, especially for long-term storage, as some boronic acids are sensitive to air and moisture.[13]
- In Solution: When working with the compound in solution, avoid contact with skin and eyes. [10]
- Post-Handling:
  - Clean the work area thoroughly to remove any residual chemical.
  - Dispose of contaminated materials in a designated hazardous waste container.[9]
  - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[10]

### Storage Protocol

Proper storage is critical to prevent the decomposition of organoboronic acids.[11]

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][13]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][13]
- For long-term stability, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended.[13]

## Workflow for Safe Handling

[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for the safe handling of **4-(2-Methoxyethylcarbamoyl)phenylboronic acid**.

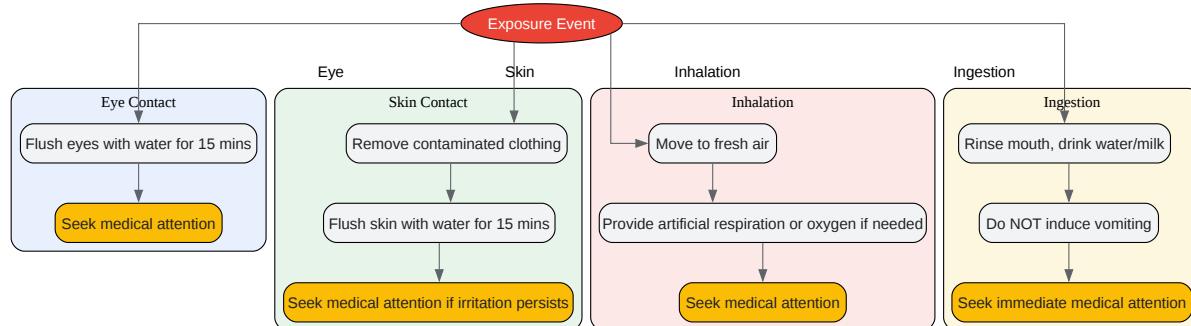
## First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

### Emergency Response Decision Tree



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenylboronic acid - Safety Data Sheet [chemicalbook.com]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. Phenylboronic acid - Wikipedia [en.wikipedia.org]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. 4-(METHOXYCARBONYL)PHENYLBORONIC ACID | 99768-12-4 [chemicalbook.com]
- 6. andersonsprocesssolutions.com [andersonsprocesssolutions.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]

- 8. [fishersci.com](#) [fishersci.com]
- 9. [pdf.benchchem.com](#) [pdf.benchchem.com]
- 10. [pdf.benchchem.com](#) [pdf.benchchem.com]
- 11. [pdf.benchchem.com](#) [pdf.benchchem.com]
- 12. [fishersci.com](#) [fishersci.com]
- 13. [fishersci.com](#) [fishersci.com]
- To cite this document: BenchChem. [4-(2-Methoxyethylcarbamoyl)phenylboronic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1418400#4-2-methoxyethylcarbamoyl-phenylboronic-acid-safety-and-handling\]](https://www.benchchem.com/product/b1418400#4-2-methoxyethylcarbamoyl-phenylboronic-acid-safety-and-handling)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)